

Essential Safety and Handling Protocols for FR20 Products

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Compound of Interest

Compound Name: FR20

Cat. No.: B14039056

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The designation "**FR20**" is used for multiple distinct products. For laboratory and research professionals, the most relevant are ICL's FR-20, a magnesium hydroxide-based flame retardant, and BritChem's **FR20**, a fire-resistant ablative coating. This guide provides detailed personal protective equipment (PPE), operational handling, and disposal plans for each substance to ensure laboratory safety and compliance.

ICL FR-20: Magnesium Hydroxide ($\text{Mg}(\text{OH})_2$) Flame Retardant

ICL's FR-20 is a high-purity, non-halogenated magnesium hydroxide powder used as a flame retardant and smoke suppressant in polymers.^{[1][2][3]} It functions by endothermically decomposing to release water vapor, which cools the material and dilutes flammable gases.^[4] While it has low toxicity, the powdered form necessitates specific handling procedures to minimize irritation.^{[1][5]}

Personal Protective Equipment (PPE)

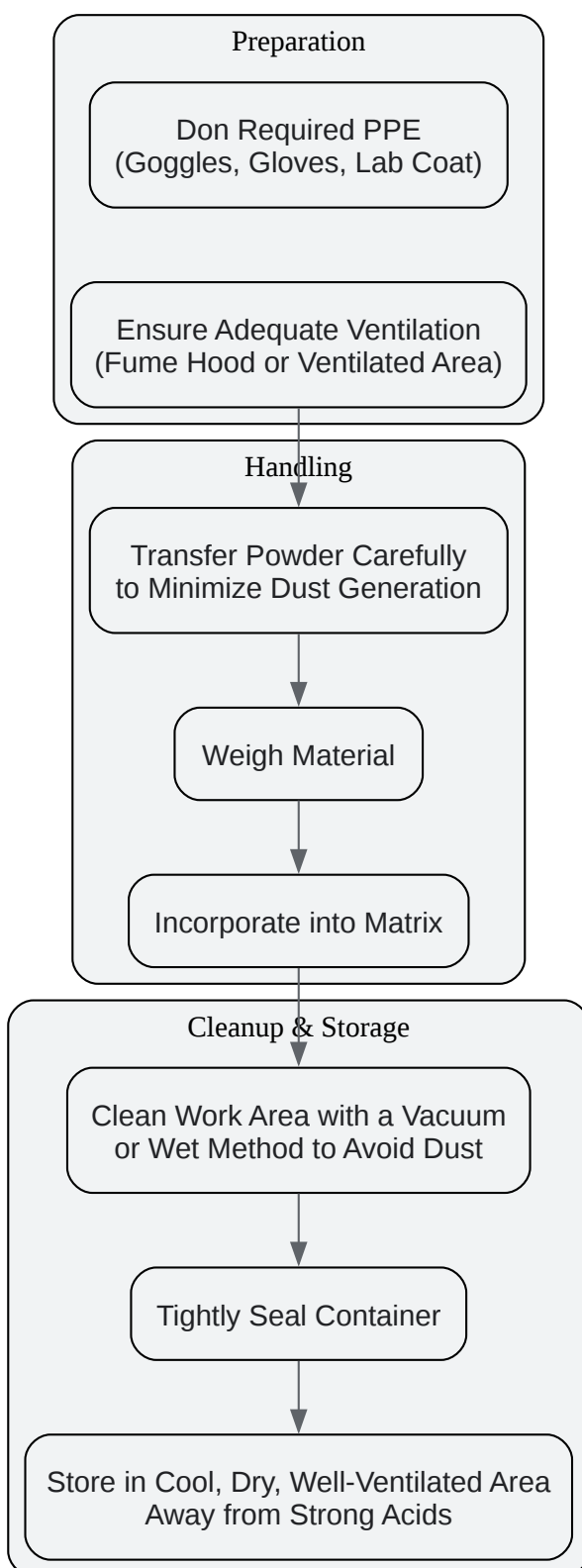
Proper PPE is critical to prevent irritation from magnesium hydroxide dust.

PPE Category	Specification	Rationale
Eye/Face Protection	ANSI-approved safety goggles with side-shields. [6] [7] [8]	To prevent eye contact with dust, which can cause mild irritation. [1]
Skin Protection	Impervious gloves (Nitrile or Neoprene rubber recommended). [6] [9] A fully-buttoned lab coat or protective clothing. [8] [10]	To prevent skin contact and irritation.
Respiratory Protection	In areas with potential dust generation, use a NIOSH-approved P2 dust mask or a full-face respirator if exposure limits are exceeded. [10] [11]	To prevent irritation of mucous membranes and the upper respiratory tract. [1]

Operational Plan: Handling and Storage

A systematic approach to handling and storage minimizes exposure and maintains product integrity.

Workflow for Handling Magnesium Hydroxide Powder



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Caption: Workflow for safe handling of ICL FR-20 powder.

Handling Protocols:

- Ventilation: Always handle magnesium hydroxide powder in a well-ventilated area or under a fume hood to keep dust levels below exposure limits.[\[8\]](#)
- Dust Control: Minimize dust generation during handling and transfer.[\[8\]](#) Avoid actions that can aerosolize the powder.
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[8\]](#) Contaminated clothing should be removed and washed before reuse.[\[8\]](#)
- First Aid:
 - Eyes: In case of contact, immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[\[8\]](#) Seek medical attention if irritation persists.[\[1\]](#)
 - Skin: Wash affected skin with soap and water.[\[7\]](#)
 - Inhalation: Move the individual to fresh air. If irritation or discomfort occurs, seek medical attention.[\[1\]](#)[\[7\]](#)
 - Ingestion: Rinse mouth with water and drink plenty of water. It can act as a laxative.[\[1\]](#)

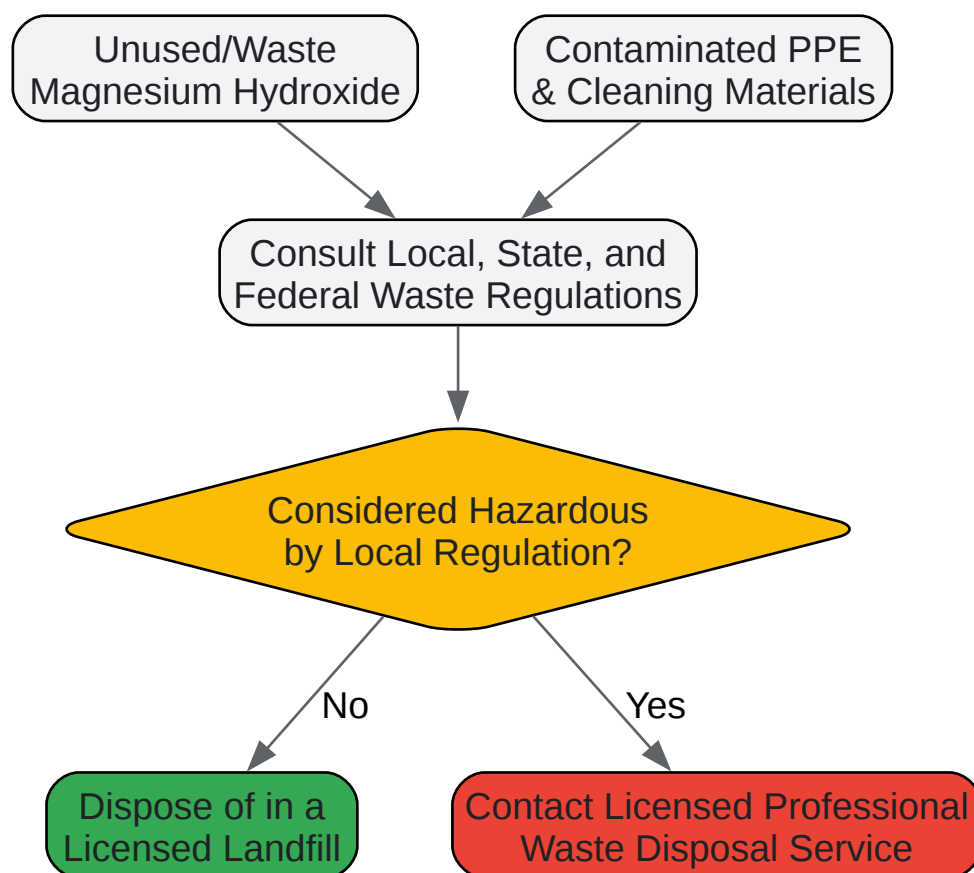
Storage Protocols:

- Store in a cool, dry, well-ventilated area in tightly closed containers.[\[8\]](#)[\[10\]](#)
- Protect from humidity, as the material is hygroscopic.[\[9\]](#)
- Keep away from incompatible materials, particularly strong acids and phosphorus.[\[8\]](#)

Disposal Plan

Magnesium hydroxide is not classified as hazardous waste.

Disposal Decision Tree



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Caption: Disposal plan for magnesium hydroxide waste.

Disposal Protocols:

- Unused Product: Dispose of in accordance with local, state, and federal regulations. It can typically be disposed of in a licensed landfill.[4][12][13]
- Spills: For spills, sweep up the material to avoid creating dust and place it in a suitable container for disposal.[8][12]
- Contaminated PPE: Dispose of contaminated gloves and clothing as regular laboratory waste, unless local regulations state otherwise.

BritChem FR20: Fire Resistant Ablative Coating

BritChem **FR20** is a water-based emulsion polymer coating designed for fire-stopping systems. [14] Being a water-based, halogen-free product, it presents a lower hazard profile than solvent-based coatings but still requires appropriate handling.[14]

Personal Protective Equipment (PPE)

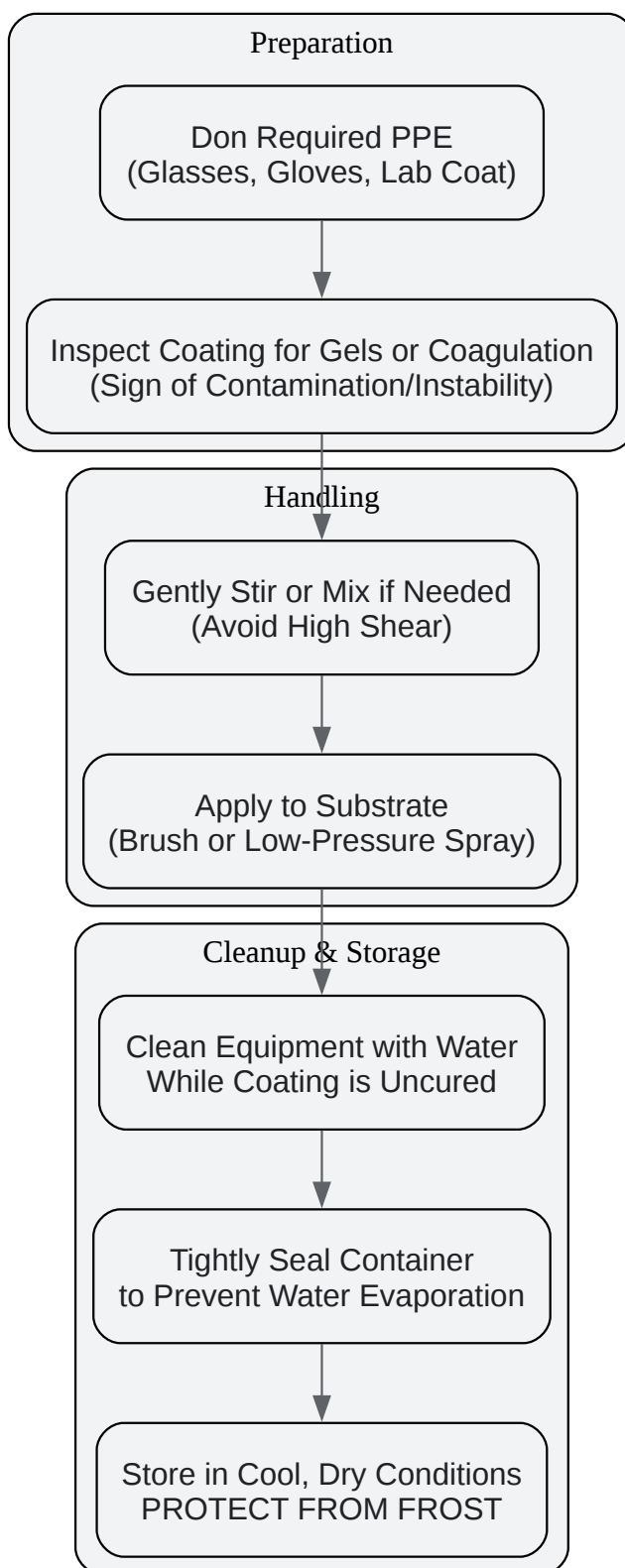
Standard laboratory PPE is generally sufficient for handling this water-based coating.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses or goggles.	To protect against splashes during handling and application.
Skin Protection	Standard laboratory gloves (e.g., nitrile). A lab coat or protective clothing.	To prevent skin contact.
Respiratory Protection	Not typically required if used in a well-ventilated area. If applying via spray in an enclosed space, a respirator may be necessary.[11]	To avoid inhalation of aerosolized particles.

Operational Plan: Handling and Storage

Proper handling of polymer emulsions is key to maintaining their stability and performance.

Workflow for Handling Water-Based Coatings



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Caption: Workflow for handling BritChem **FR20** coating.

Handling Protocols:

- **Avoid Contamination:** Do not contaminate the emulsion with water during storage or handling, as this can cause coagulation.[15]
- **Minimize Shear:** Avoid subjecting the emulsion to high shearing forces from pumps or aggressive stirring, which can destabilize the product.[15]
- **Surface Preparation:** Ensure all surfaces for application are clean, and free from dust and frost.[14]
- **First Aid:**
 - **Eyes:** In case of contact, flush eyes with water. If irritation persists, seek medical attention.
 - **Skin:** Wash the affected area with soap and water.
 - **General Hygiene:** Practice good industrial hygiene; wash hands after use and before breaks.

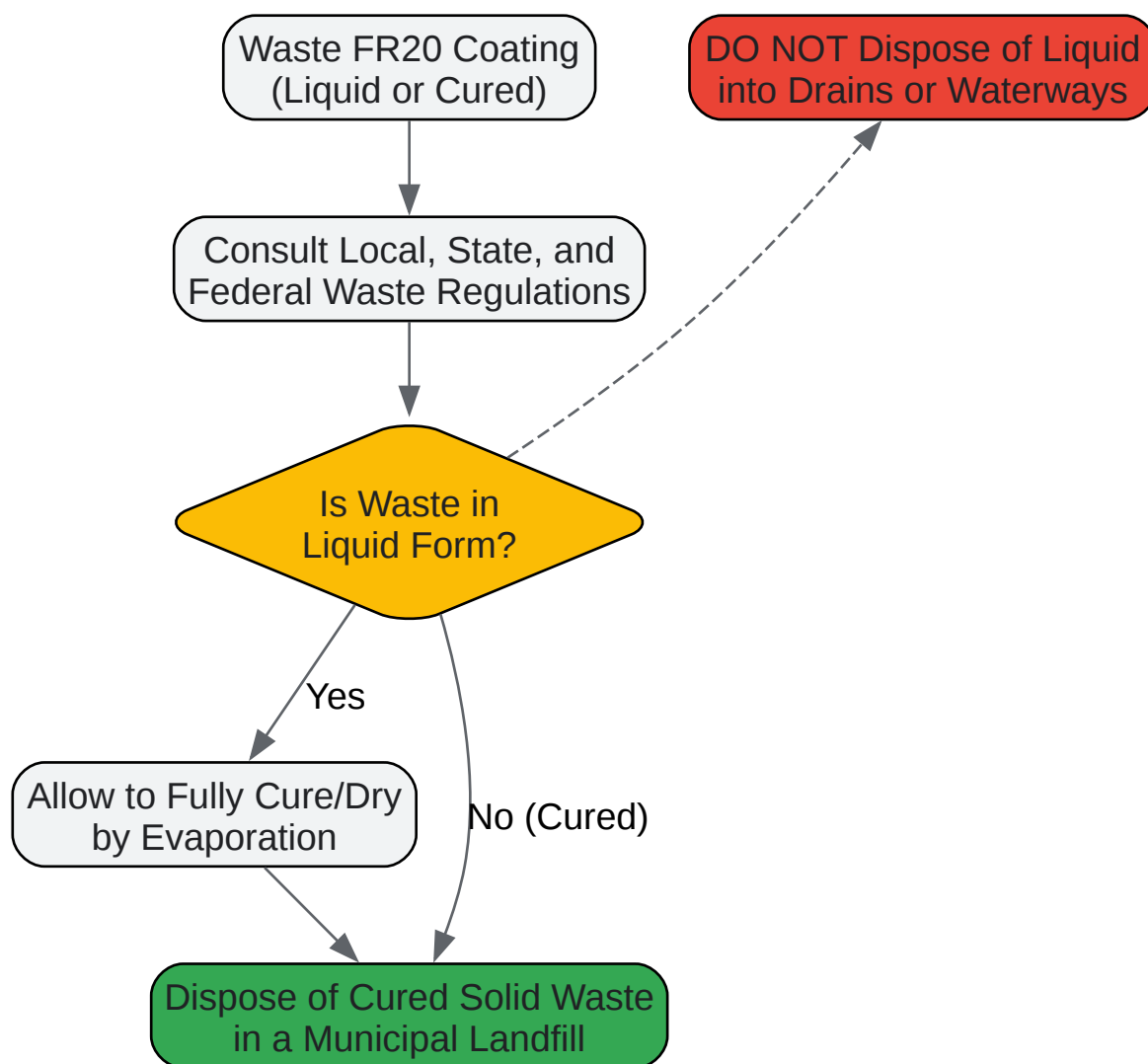
Storage Protocols:

- Store in original, unopened containers in cool, dry conditions.[14]
- Crucially, protect the product from frost, as freezing can damage the emulsion.[14]
- The recommended storage temperature for polymer emulsions is typically between 5°C and 30°C.[15]

Disposal Plan

Disposal should be in line with regulations for non-hazardous water-based coatings.

Disposal Decision Tree



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Caption: Disposal plan for BritChem **FR20** coating waste.

Disposal Protocols:

- Liquid Waste: Do not dispose of liquid waste into drains or waterways.[16]
- Solid Waste: Small quantities of liquid coating can be allowed to dry and cure completely. The resulting solid material can typically be disposed of as non-hazardous municipal solid waste.[16][17]
- Large Quantities: For larger amounts of liquid waste, consult your institution's environmental health and safety office or a licensed waste management contractor.

- Containers: Empty containers may be disposed of as ordinary trash, provided they meet the definition of "empty" according to local regulations (e.g., less than 1 inch of residue).^[17]

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